

Safe Disposal of 6-Hydroxyquinoline: A Procedural Guide

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Compound of Interest

Compound Name: 6-Hydroxyquinoline

Cat. No.: B046185

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Researchers and laboratory personnel must handle the disposal of **6-Hydroxyquinoline** with diligence to ensure personal safety and environmental protection. This guide provides a clear, step-by-step process for the proper disposal of **6-Hydroxyquinoline**, aligning with standard laboratory safety protocols and regulatory considerations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **6-Hydroxyquinoline** with appropriate personal protective equipment (PPE). This compound is classified as hazardous, and exposure can lead to adverse health effects.

Key Hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Irritation: Causes skin, eye, and respiratory system irritation.[1][2][3]

Summary of Safety and Physical Data

The following table summarizes essential data for **6-Hydroxyquinoline**, crucial for safe handling and disposal decisions.

Parameter	Value	Source
CAS Number	580-16-5	[1]
Molecular Formula	C ₉ H ₇ NO	[1]
Appearance	Light brown solid	[1]
Melting Point	190 - 195 °C (374 - 383 °F)	[1]
Hazard Class	6.1 (Toxic Solid)	[1]
Personal Protective Equipment (PPE)	Gloves, protective clothing, eye/face protection, dust mask (N95)	[1][3]

Step-by-Step Disposal Protocol

The disposal of **6-Hydroxyquinoline** must be conducted in a manner that contains the chemical and prevents its release into the environment.

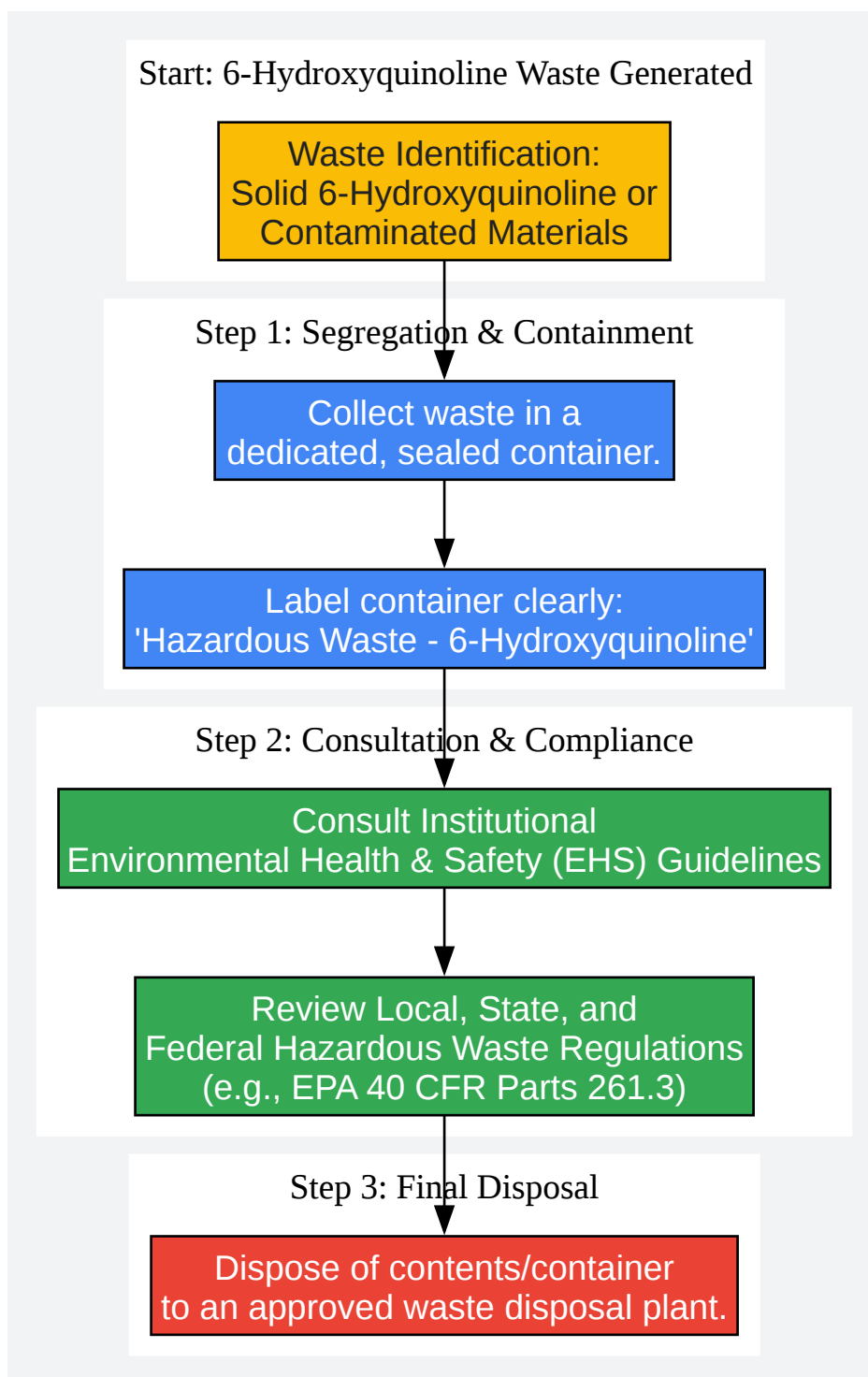
Experimental Protocol: Waste Collection and Containment

- Preparation: Ensure all necessary PPE is worn correctly before handling the chemical. Work in a well-ventilated area, preferably under a chemical fume hood.
- Containment of Dry Spills:
 - For small spills, carefully sweep up the solid material.[1]
 - Avoid generating dust.[2]
 - Place the collected material into a suitable, clearly labeled, and sealed container for disposal.[1][2]
- Contaminated Materials:
 - Any materials (e.g., paper towels, gloves) that come into contact with **6-Hydroxyquinoline** should be considered contaminated.

- Place all contaminated items in the same sealed waste container.
- Labeling:
 - The waste container must be labeled as hazardous waste, clearly indicating "**6-Hydroxyquinoline**" and the associated hazard symbols.

Disposal Workflow and Decision Making

The proper disposal route for **6-Hydroxyquinoline** is contingent on institutional and local regulations. The following diagram illustrates the logical steps to be followed.



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Caption: Logical workflow for the proper disposal of **6-Hydroxyquinoline** waste.

Final Disposal Considerations

- **Regulatory Compliance:** Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste under regulations such as the US EPA guidelines in 40 CFR Parts 261.3.[2] It is crucial to consult state and local hazardous waste regulations to ensure complete and accurate classification.[2]
- **Professional Disposal:** The final step for disposal must be through an approved and licensed waste disposal contractor.[1][4] Do not dispose of **6-Hydroxyquinoline** down the drain or in regular trash.
- **Environmental Hazard:** While specific data for **6-hydroxyquinoline** is limited in the provided results, related isomers like 8-hydroxyquinoline are noted as being very toxic to aquatic life with long-lasting effects.[4][5] Therefore, preventing environmental release is a critical aspect of its disposal.

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